

Technical Support Center: BIBR 1087 SE Storage & Handling Guide

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Compound of Interest

Compound Name: *Bibr 1087 SE*

Cat. No.: *B8016925*

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Compound Identity: **BIBR 1087 SE** (Desethyl Dabigatran Etexilate) CAS No: 212321-78-3

Application: Primary intermediate metabolite of the direct thrombin inhibitor Dabigatran Etexilate (Pradaxa).[1][2]

Part 1: Core Storage Protocols

Q1: How should I store **BIBR 1087 SE** in its solid (powder) state?

A: Long-term stability of the solid state requires protection from two primary degradation vectors: hydrolysis and thermal decomposition.[1][2]

- Temperature: Store at -20°C for up to 3 years. For shorter durations (under 2 years), 4°C is acceptable, but -20°C is the gold standard for maintaining purity >98%.[1][2]
- Humidity Control (Critical): **BIBR 1087 SE** is an intermediate formed by the hydrolysis of the ethyl ester of Dabigatran Etexilate.[1] It retains a carbamate moiety that is susceptible to further hydrolysis into the active moiety, Dabigatran (BIBR 953).[1] You must store the vial in a sealed desiccator or with active desiccant packets.[1]
- Light Protection: Store in amber vials or wrap clear vials in aluminum foil to prevent photodegradation.[1]

Q2: What are the stability limits for BIBR 1087 SE in solution?

A: Once reconstituted, the stability window narrows significantly due to the risk of ester/carbamate hydrolysis.

Solvent System	Storage Temp	Max Stability Period	Notes
DMSO (Stock)	-80°C	6 Months	Recommended for long-term banking. [1] [2] [3]
DMSO (Stock)	-20°C	1 Month	Acceptable for active use. [1] [2] [3]
Aqueous/Buffer	4°C / RT	< 24 Hours	Prepare fresh. Do not store.

Technical Insight: Avoid "frost-free" freezers for storage. The freeze-thaw cycles inherent to these units can cause repeated phase changes and condensation inside the vial, accelerating hydrolysis.[\[1\]](#)[\[2\]](#)

Part 2: Reconstitution & Solubility Troubleshooting

Q3: I am seeing precipitation when diluting my DMSO stock into aqueous buffer. How do I fix this?

A: **BIBR 1087 SE** is highly hydrophobic.[\[1\]](#) Direct dilution of a high-concentration DMSO stock into water or PBS often causes immediate "crashing out" (precipitation).[\[1\]](#)[\[2\]](#)

Correct Protocol for Aqueous Formulation (Animal/Cell Culture): To achieve a stable clear solution (up to ~2.08 mg/mL), you must use a co-solvent system rather than simple aqueous dilution.[\[1\]](#)[\[2\]](#)

Step-by-Step Co-solvent Protocol:

- Dissolve **BIBR 1087 SE** in pure DMSO to create a concentrated stock (e.g., 20.8 mg/mL).

- Add the solvents in the following exact order (do not premix the aqueous phase):
 - 10% DMSO Stock (Active)[1][2]
 - 40% PEG300 (Polyethylene Glycol 300) — Vortex to mix.[1][2]
 - 5% Tween-80 — Vortex to mix.[1][2]
 - 45% Saline (0.9% NaCl) or PBS — Add slowly while vortexing.[1][2]
- Result: A clear, stable solution suitable for immediate administration.

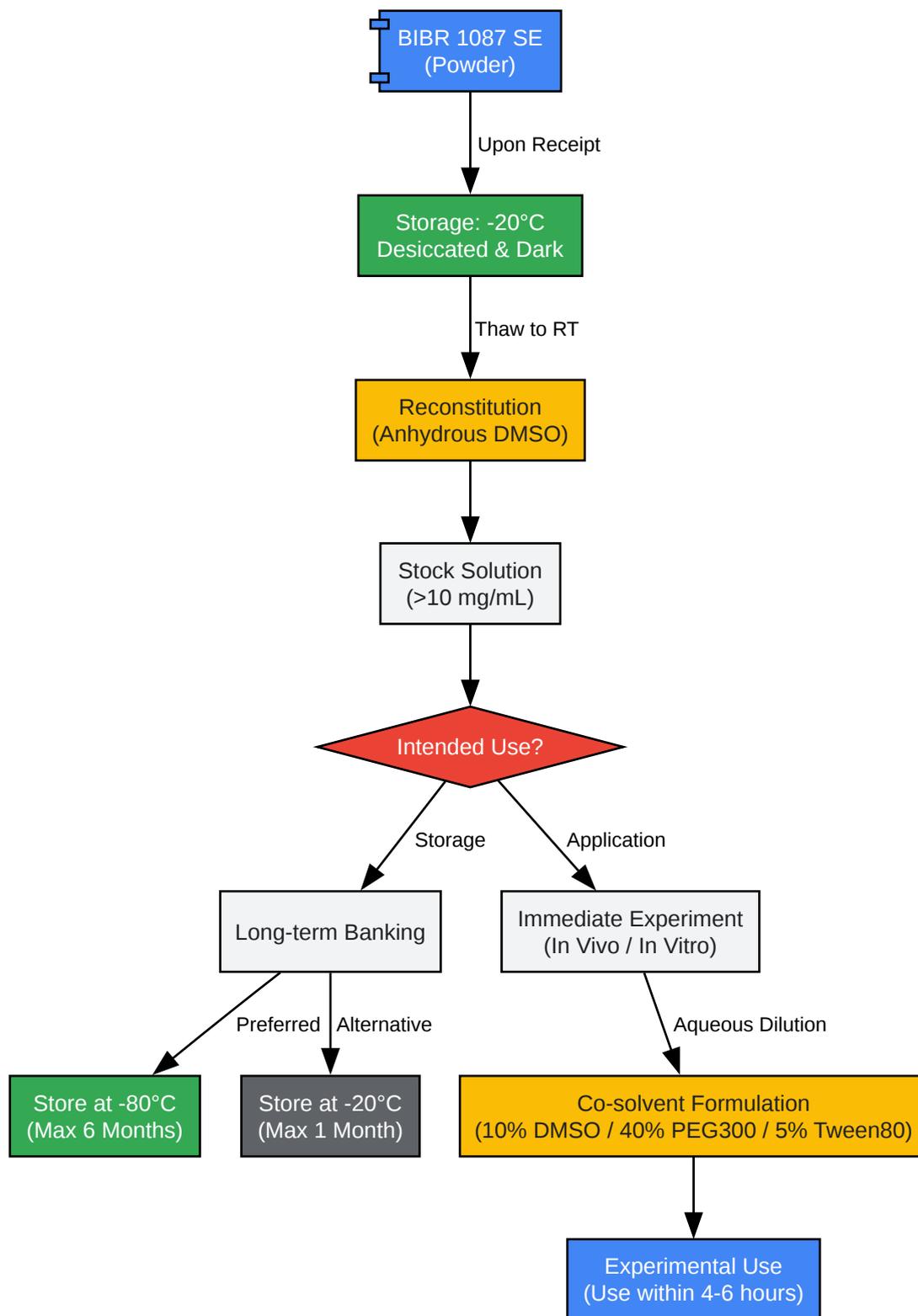
Q4: My DMSO stock solution has turned from colorless/pale yellow to a darker yellow/orange. Is it still usable?

A: A significant color shift often indicates oxidative degradation or hydrolysis.[1]

- Verification: Run a quick LC-MS or HPLC check.[1][2]
- Key Marker: Look for the appearance of Dabigatran (BIBR 953), which would indicate the loss of the hexyl-carbamate side chain, or other hydrolysis products.[1][2]
- Prevention: Always use anhydrous DMSO (stored over molecular sieves) for reconstitution. [1][2] Hygroscopic DMSO absorbs water from the air, which will hydrolyze **BIBR 1087 SE** even at -20°C.[1][2]

Part 3: Experimental Workflow Visualization

The following diagram outlines the decision logic for handling **BIBR 1087 SE** to maximize data integrity.



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Caption: Logical workflow for **BIBR 1087 SE** handling, emphasizing the divergence between storage (anhydrous) and application (aqueous) phases.

References

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